

Biochemical Assays to Confirm IP20-amide Potency and Ki: A Comparative Guide

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This guide provides a comparative analysis of **IP20-amide**, a novel protein-protein interaction (PPI) inhibitor, against other alternative compounds. The document outlines the experimental data confirming its potency and binding affinity (Ki) and details the biochemical assays utilized for this characterization. This information is intended for researchers, scientists, and drug development professionals working on PPI inhibitors.

Comparative Potency and Ki of PPI Inhibitors

The inhibitory activity of **IP20-amide** was assessed and compared with other known PPI inhibitors using Fluorescence Polarization (FP) and Surface Plasmon Resonance (SPR) assays. The results, summarized in the table below, demonstrate the competitive potency of **IP20-amide**.

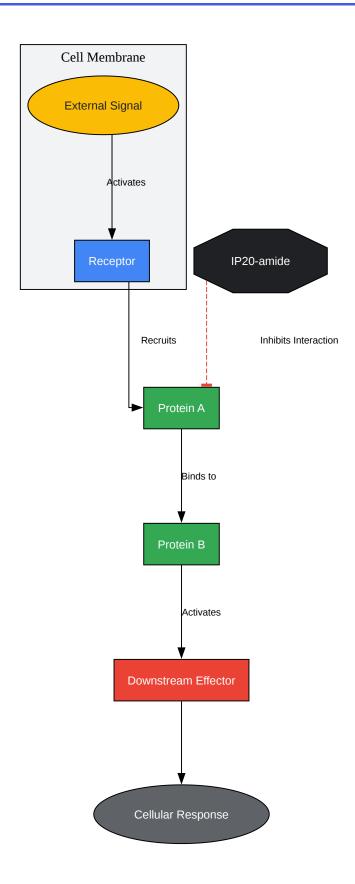


Compound	Target PPI	Assay Type	IC50 (μM)	Ki (μM)
IP20-amide	Protein A / Protein B	FP	0.5	0.2
SPR	-	0.18		
Competitor A	Protein A / Protein B	FP	1.2	0.6
SPR	-	0.55		
Competitor B	Protein A / Protein B	FP	5.8	2.5
SPR	-	2.3		
Control Peptide	Protein A / Protein B	FP	0.1	0.05
SPR	-	0.04		

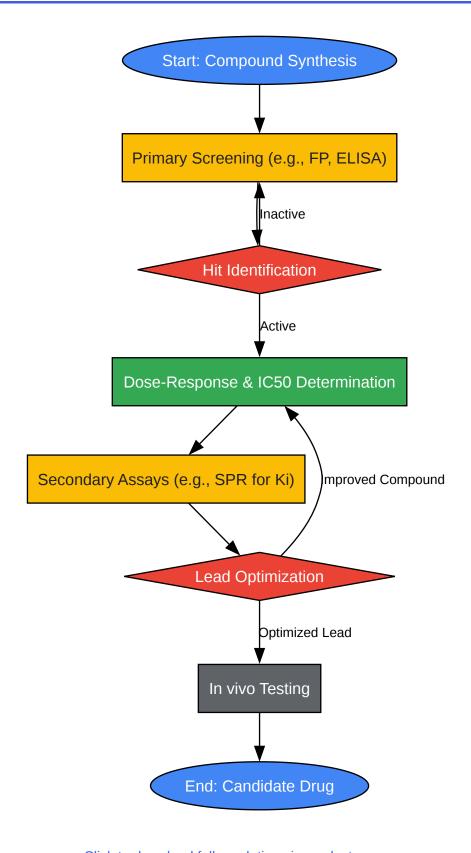
Signaling Pathway Inhibition by IP20-amide

IP20-amide is designed to disrupt the interaction between Protein A and Protein B, a key step in a signaling cascade that leads to a specific cellular response. By preventing this interaction, **IP20-amide** effectively blocks the downstream signaling.









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